

A Technical Guide to the Thermochemical Properties of o-Menthan-8-ol

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Compound of Interest

Compound Name: o-Menthan-8-ol

Cat. No.: B15290968

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Introduction

o-Menthan-8-ol, a saturated monoterpenoid alcohol, is one of the isomers of menthan-8-ol. Its thermochemical properties are of interest to researchers in fields such as flavor and fragrance, materials science, and drug development for understanding its stability, reactivity, and phase behavior. This technical guide provides a summary of available thermochemical data for **o-Menthan-8-ol**. It is important to note that experimentally determined thermochemical data for **o-Menthan-8-ol** is not readily available in the current scientific literature. Therefore, this guide presents computed data for **o-Menthan-8-ol** and, for comparative purposes, available data for the closely related isomer, p-Menthan-8-ol. Additionally, generalized experimental protocols for determining key thermochemical properties of such compounds are detailed.

Thermochemical Data

The following tables summarize the available computed thermochemical and physical property data for **o-Menthan-8-ol** and the corresponding available data for p-Menthan-8-ol.

Table 1: Computed Physicochemical and Thermochemical Properties of **o-Menthan-8-ol**

Property	Value	Unit	Source
Molecular Formula	C10H20O	PubChem[1]	PubChem[1]
Molecular Weight	156.26	g/mol	
XLogP3	2.8	PubChem[1]	
Hydrogen Bond Donor Count	1	PubChem[1]	
Hydrogen Bond Acceptor Count	1	PubChem[1]	
Rotatable Bond Count	1	PubChem[1]	
Exact Mass	156.151415257	Da	PubChem[1]
Monoisotopic Mass	156.151415257	Da	PubChem[1]
Topological Polar Surface Area	20.2	Å ²	PubChem[1]
Heavy Atom Count	11	PubChem[1]	PubChem[1]
Complexity	129	PubChem[1]	

Table 2: Physicochemical and Thermochemical Properties of p-Menthan-8-ol

Property	Value	Unit	Source
Experimental Properties			
Boiling Point	205.00 to 208.00	°C @ 760.00 mm Hg	The Good Scents Company, HMDB[2]
Melting Point	32.00 to 35.00	°C @ 760.00 mm Hg	
Specific Gravity	0.90700 to 0.90900	@ 25.00 °C	The Good Scents Company[3]
Refractive Index	1.46500 to 1.46700	@ 20.00 °C	The Good Scents Company[3]
Flash Point	190.00	°F. TCC (87.78 °C.)	The Good Scents Company[3]
Vapor Pressure	0.039000	mmHg @ 25.00 °C (est)	The Good Scents Company[4]
Computed Properties			
Standard Gibbs free energy of formation (gf)	-164.18	kJ/mol	Joback Method[5]
Enthalpy of formation at standard conditions (hf)	-510.58	kJ/mol	Joback Method[5]
Enthalpy of fusion at standard conditions (hfus)	15.12	kJ/mol	Joback Method[5]
Enthalpy of vaporization at standard conditions (hvap)	50.29	kJ/mol	Joback Method[5]
Ideal gas heat capacity (cpg)	458.11	J/mol×K @ 561.90 K	Joback Method[5]

Experimental Protocols

While specific experimental data for **o-Menthan-8-ol** is lacking, the following are detailed, generalized methodologies for determining the key thermochemical properties of a liquid organic compound such as a menthanol isomer.

1. Determination of Enthalpy of Combustion and Formation by Bomb Calorimetry

The standard enthalpy of combustion can be determined using a bomb calorimeter.

- Apparatus: Isooperibol bomb calorimeter, oxygen cylinder with pressure regulator, pellet press, crucible, fuse wire, and a calibrated thermometer or temperature sensor.
- Procedure:
 - A precisely weighed sample of **o-Menthan-8-ol** (typically encapsulated in a gelatin capsule for liquids) is placed in a crucible within the bomb.
 - A fuse wire is connected to the ignition circuit and positioned to be in contact with the sample.
 - The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
 - The bomb is submerged in a known mass of water in the calorimeter jacket.
 - The initial temperature of the water is recorded.
 - The sample is ignited by passing an electric current through the fuse wire.
 - The temperature of the water is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.^{[6][7][8]}
 - The heat capacity of the calorimeter is determined by combusting a standard substance with a known enthalpy of combustion (e.g., benzoic acid).
 - The enthalpy of combustion of the sample is calculated from the temperature rise, the heat capacity of the calorimeter, and the mass of the sample.

- The standard enthalpy of formation can then be calculated from the enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of CO₂ and H₂O.

2. Determination of Heat Capacity and Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

Differential scanning calorimetry is a rapid and accurate method for determining the heat capacity and enthalpy of phase transitions.^{[9][10][11][12][13]}

- Apparatus: A differential scanning calorimeter with a suitable cooling system, sample pans (hermetically sealed for volatile liquids), and a reference standard with a known heat capacity (e.g., sapphire).
- Procedure for Heat Capacity:
 - An empty sample pan and lid are weighed.
 - The sample pan is filled with **o-Menthan-8-ol** and hermetically sealed to prevent vaporization. The pan is reweighed to determine the sample mass.
 - A baseline is established by running the DSC with an empty sample pan and an empty reference pan over the desired temperature range (e.g., -100 to 100 °C) at a controlled heating rate (e.g., 20 °C/min).^{[9][10]}
 - A sapphire standard of known mass is run under the same conditions to calibrate the heat flow signal.
 - The sample is then run under the identical temperature program.
 - The specific heat capacity of the sample is calculated by comparing the heat flow to the sample with the heat flow to the sapphire standard at a given temperature.^[10]
- Procedure for Enthalpy of Fusion:
 - The sample is cooled to a temperature below its expected melting point.
 - The sample is then heated at a constant rate through its melting transition.

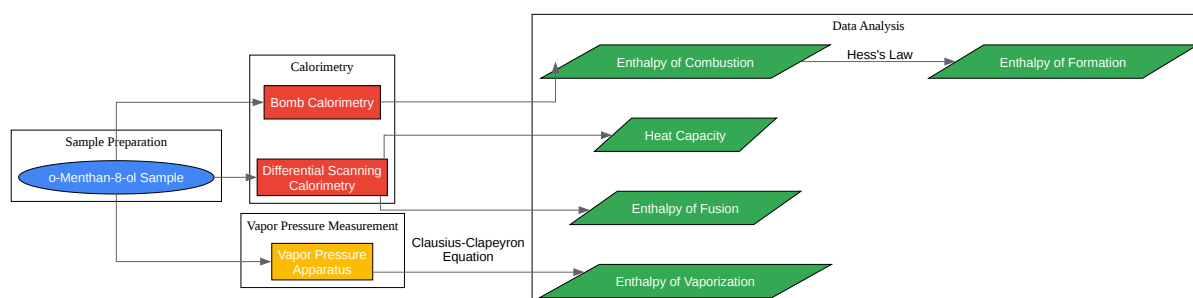
- The DSC records the heat flow required to maintain the sample at the same temperature as the reference.
- The endothermic peak corresponding to melting is integrated to determine the enthalpy of fusion.

3. Determination of Enthalpy of Vaporization by Vapor Pressure Measurement

The enthalpy of vaporization can be determined by measuring the vapor pressure of the liquid as a function of temperature and applying the Clausius-Clapeyron equation.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Apparatus: A system for measuring vapor pressure, which can include a static or dynamic measurement setup, a temperature-controlled bath, and a pressure transducer.
- Procedure:
 - A sample of **o-Menthan-8-ol** is placed in a container connected to a pressure measurement system. The system is evacuated to remove air.
 - The temperature of the sample is precisely controlled using a thermostat.
 - The system is allowed to reach equilibrium at a set temperature, and the vapor pressure is recorded.
 - This measurement is repeated at several different temperatures.
 - The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$).
 - According to the Clausius-Clapeyron equation, the slope of this plot is equal to $-\Delta H_{\text{vap}}/R$, where R is the ideal gas constant. The enthalpy of vaporization (ΔH_{vap}) can then be calculated from the slope of the line.[\[15\]](#)

Diagrams



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Caption: Experimental workflow for thermochemical analysis.

This guide serves as a resource for researchers and professionals by consolidating the available computed data for **o-Menthath-8-ol**, providing comparative data for its p-isomer, and detailing the standard experimental protocols for the determination of key thermochemical properties. The provided workflow diagram illustrates the interconnectedness of these experimental techniques in obtaining a comprehensive thermochemical profile of a compound.

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